

Physical and chemical characteristics of diethyl hydrogen phosphate

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An In-depth Technical Guide to Diethyl Hydrogen Phosphate

Introduction

Diethyl hydrogen phosphate (DEHP), also known as diethyl phosphoric acid, is an organophosphorus compound with the chemical formula C4H11O4P.[1] It is a dialkyl phosphate characterized by the presence of two ethyl groups attached to the phosphate core.[1][2] DEHP is a colorless to light yellow-orange, oily liquid.[3] This document provides a comprehensive overview of its physical and chemical characteristics, relevant experimental protocols, and its role in biological systems, tailored for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

The fundamental physical and chemical properties of diethyl hydrogen phosphate are summarized below. This data is crucial for its handling, application in synthesis, and analysis.

Table 1: General and Physical Properties of Diethyl Hydrogen Phosphate



Property	Value
Molecular Formula	C4H11O4P[1][2]
Molecular Weight	154.10 g/mol [1][2]
IUPAC Name	diethyl hydrogen phosphate[1][2]
CAS Number	598-02-7[3][4]
Appearance	Colorless to light yellow-orange liquid[5][3]
Melting Point	6 °C[3][6]
Boiling Point	203 °C; 80 °C at 0.7 mmHg[5][6][7]
Density	1.29 g/mL[5][3][6]
Refractive Index	1.4170[5]
рКа	1.42 ± 0.50 (Predicted)
Flash Point	91 °C[3][6]
Vapor Pressure	0.137 mmHg at 25°C[5]

Table 2: Solubility and Stability of Diethyl Hydrogen Phosphate

Property	Description
Solubility	Soluble in water, alcohol, ether, benzene, acetone, and carbon tetrachloride. Insoluble in saturated saline solution.
Stability	Aqueous solutions are strongly acidic. It is moisture sensitive.[3]
Storage	Should be stored in a dry, sealed container at 2-8°C.[5][3][8]

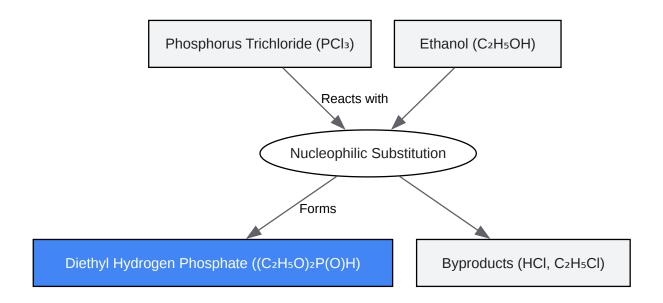
Chemical Reactivity and Synthesis



Diethyl hydrogen phosphate's reactivity is primarily centered around its phosphate functional group. It can participate in several key chemical reactions.

- Esterification: Reacts with alcohols to yield other **diethyl phosphate** esters.[1]
- Hydrolysis: In the presence of water, it can hydrolyze to produce phosphoric acid and ethanol.[1]
- Transesterification: The ethyl groups can be exchanged with other alkoxy groups from different alcohols.[1]

The synthesis of diethyl hydrogen phosphate can be achieved through various methods. A common laboratory and industrial-scale synthesis involves the reaction of phosphorus trichloride with ethanol.



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Caption: Synthesis of Diethyl Hydrogen Phosphate from Phosphorus Trichloride and Ethanol.

Experimental Protocols Synthesis of Diethyl Hydrogen Phosphate via Phosphorus Trichloride and Ethanol

This protocol describes a common method for the synthesis of diethyl hydrogen phosphate.



Materials:

- Phosphorus trichloride (PCl₃)
- Anhydrous ethanol (C₂H₅OH)
- Reaction vessel equipped with a stirrer, dropping funnel, and a reflux condenser with a gas outlet to handle HCl gas.

Procedure:

- In a well-ventilated fume hood, place anhydrous ethanol in the reaction vessel.
- Cool the ethanol in an ice bath.
- Slowly add phosphorus trichloride dropwise to the cooled ethanol with constant stirring. The molar ratio of ethanol to phosphorus trichloride should be at least 3:1.[1]
- The reaction is exothermic and will produce hydrogen chloride and ethyl chloride as byproducts.[1] Maintain the temperature to control the reaction rate.
- After the addition is complete, the reaction mixture may be gently warmed to ensure the reaction goes to completion. Elevated temperatures, such as 80°C, can increase the reaction rate and yield.[1]
- The crude diethyl hydrogen phosphate is then purified, typically by distillation under reduced pressure, to remove unreacted starting materials and byproducts.

Analysis by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a general method for the analysis of diethyl hydrogen phosphate.

Instrumentation:

- HPLC system with a reverse-phase C18 or Newcrom R1 column.[4]
- UV or Mass Spectrometry (MS) detector.



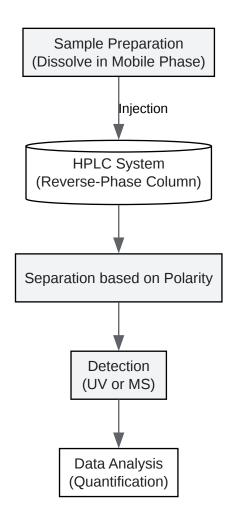
Mobile Phase:

- A mixture of acetonitrile (MeCN) and water.[4]
- For standard reverse-phase HPLC, phosphoric acid can be used as a modifier.[4]
- For MS-compatible methods, formic acid should be used instead of phosphoric acid.[4]

Procedure:

- Prepare a standard solution of diethyl hydrogen phosphate of known concentration in the mobile phase.
- Prepare the sample solution by dissolving the test material in the mobile phase.
- Set the flow rate and column temperature.
- Inject the standard solution to obtain a reference chromatogram and retention time.
- Inject the sample solution.
- Identify the diethyl hydrogen phosphate peak in the sample chromatogram by comparing the retention time with the standard.
- Quantify the amount of diethyl hydrogen phosphate by comparing the peak area of the sample to that of the standard.





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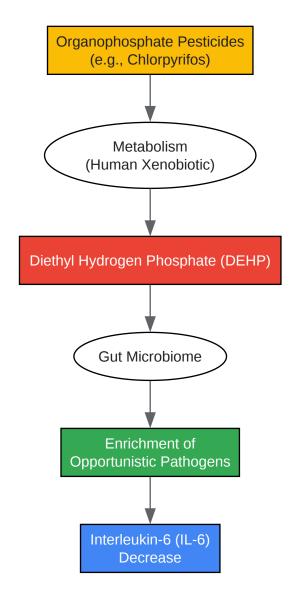
Caption: General Workflow for the HPLC Analysis of Diethyl Hydrogen Phosphate.

Biological Significance and Applications

Diethyl hydrogen phosphate is of significant interest in toxicology and drug development as it is a primary metabolite of many organophosphate pesticides, such as chlorpyrifos.[1][7] Its presence in urine is a common biomarker for exposure to these pesticides.[1][7]

Chronic exposure to diethyl hydrogen phosphate has been linked to endocrine-disrupting effects, specifically impacting thyroid-related hormones.[1][7] Recent studies have also indicated that in the gut microbiome, it can lead to an enrichment of opportunistic pathogens and a subsequent decrease in interleukin-6 (IL-6), suggesting a potential immunomodulatory role.[9]





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Caption: Metabolic Pathway and Biological Impact of Diethyl Hydrogen Phosphate.

Beyond its role as a metabolite, diethyl hydrogen phosphate is used in chemical synthesis as a reagent for creating phosphoramidates and other organophosphorus compounds, and in the manufacturing of flame retardants.[1]

Safety and Handling

Diethyl hydrogen phosphate is classified as a corrosive substance that can cause severe skin burns and eye damage upon contact.[1][7] It is also harmful if swallowed or in contact with skin. [7] Therefore, appropriate personal protective equipment, including gloves, goggles, and



protective clothing, should be worn when handling this chemical.[7] It should be used in a well-ventilated area.[7]

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